

Essential Safety and Handling Protocols for Ica 105665

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Compound of Interest

Compound Name: Ica 105665

Cat. No.: B15587546

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This guide provides essential safety and logistical information for handling **Ica 105665** (also known as PF-04895162), a potent neuronal Kv7.2/7.3 and Kv7.3/7.5 potassium channel opener. Given that a comprehensive Safety Data Sheet (SDS) is not readily available, these recommendations are based on general best practices for handling research-grade chemical compounds with unknown long-term toxicological properties.

Hazard Assessment and Toxicology Summary

Ica 105665 is an orally active compound with known effects on the nervous system. The primary hazards are associated with its pharmacological activity and potential for adverse neurological effects.

Metric	Value	Species	Notes
IC50 (BSEP transport inhibition)	311 μ M	In vitro	Inhibition of liver bile salt export protein.[1]
IC50 (Cytotoxicity, THLE cells)	~192 μ M	In vitro (72 hrs)	[1]
IC50 (Cytotoxicity, HepG2 cells)	~130 μ M	In vitro (72 hrs)	[1]
AC50 (Cell loss, human hepatocytes)	>125 μ M	In vitro (48 hrs)	[1]
Observed Adverse Events	Dizziness, somnolence, ataxia, tremor	Human	Most common treatment-emergent adverse events.
Serious Adverse Event	Brief generalized seizure	Human	Observed in one patient at a 600 mg dose.[2]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Ica 105665** to ensure appropriate safety measures are in place. The following PPE is recommended as a minimum standard:

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing, such as when preparing solutions or handling larger quantities.[1][3]
- **Skin and Body Protection:** A standard laboratory coat should be worn at all times.[1][4][2] For procedures with a higher risk of contamination, a chemically resistant gown is recommended.
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[1][3] If prolonged contact is anticipated or when handling concentrated solutions, consider double-gloving or using gloves with higher chemical resistance. Always inspect

gloves for tears or punctures before use and change them immediately if they become contaminated.

- Respiratory Protection: While not generally required for handling small quantities in a well-ventilated area, a respirator may be necessary if there is a risk of generating aerosols or dusts. The appropriate type of respirator will depend on the specific procedure and the outcome of the risk assessment.^[4]

Operational Plan for Handling

Engineering Controls:

- Handle **Ica 105665** in a well-ventilated laboratory.
- For procedures that may generate dust or aerosols, such as weighing the solid compound or preparing concentrated stock solutions, use a chemical fume hood.

Work Practices:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Minimize the creation of dust and aerosols.

Storage:

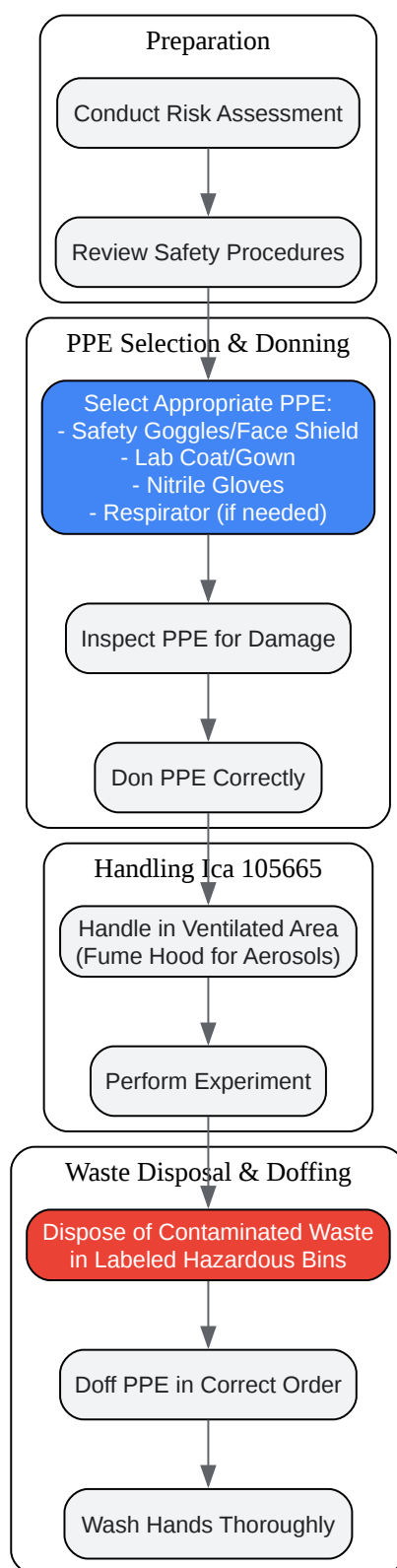
- Store **Ica 105665** in a tightly sealed, clearly labeled container.
- For long-term storage, refrigeration or freezing is recommended.
- Stock solutions should be stored in tightly sealed vials at -20°C and are generally usable for up to one month.

Disposal Plan

All waste materials contaminated with **Ica 105665** should be treated as hazardous chemical waste.

- Solid Waste: Contaminated PPE (gloves, gowns), disposable labware, and any spilled solid material should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, clearly labeled hazardous waste container. Do not pour chemical waste down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Workflow for Safe Handling



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Caption: Workflow for PPE selection and safe handling of **Ica 105665**.

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